

# Thiol-PEG8-alcohol: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: Thiol-PEG8-alcohol

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This technical guide provides an in-depth overview of **Thiol-PEG8-alcohol** (HS-(CH<sub>2</sub>CH<sub>2</sub>O)<sub>8</sub>-OH), a heterobifunctional polyethylene glycol (PEG) linker, for researchers, scientists, and drug development professionals. This document outlines its physical and chemical properties, provides experimental protocols for its application, and includes visualizations to illustrate key workflows.

## Core Properties and Appearance

**Thiol-PEG8-alcohol** is a versatile tool in bioconjugation and drug delivery. It features a terminal thiol (-SH) group and a hydroxyl (-OH) group, separated by an 8-unit polyethylene glycol spacer. The thiol group allows for covalent attachment to surfaces like gold nanoparticles or to molecules containing maleimide groups, while the hydroxyl group can be further modified. The PEG linker itself imparts hydrophilicity, which can improve the solubility and pharmacokinetic profile of conjugated molecules.

Based on information from various suppliers and safety data sheets for related low molecular weight PEG derivatives, **Thiol-PEG8-alcohol** is typically a colorless to light yellow liquid or viscous oil.

## Quantitative Data

The following table summarizes the key quantitative data for **Thiol-PEG8-alcohol**.

Property	Value
CAS Number	791620-96-7
Molecular Formula	C16H34O8S
Molecular Weight	386.50 g/mol
Purity	Typically ≥95%

## Experimental Protocol: Functionalization of Gold Nanoparticles

This protocol details a common application of **Thiol-PEG8-alcohol**: the surface functionalization of gold nanoparticles (AuNPs). This procedure is adapted from established methods for modifying AuNPs with thiol-terminated PEG linkers.[\[1\]](#)[\[2\]](#)

Materials:

- **Thiol-PEG8-alcohol**
- Citrate-stabilized gold nanoparticles (AuNPs) in aqueous solution
- Phosphate-buffered saline (PBS)
- Deionized (DI) water
- Centrifuge
- Spectrophotometer (for UV-Vis analysis)

Procedure:

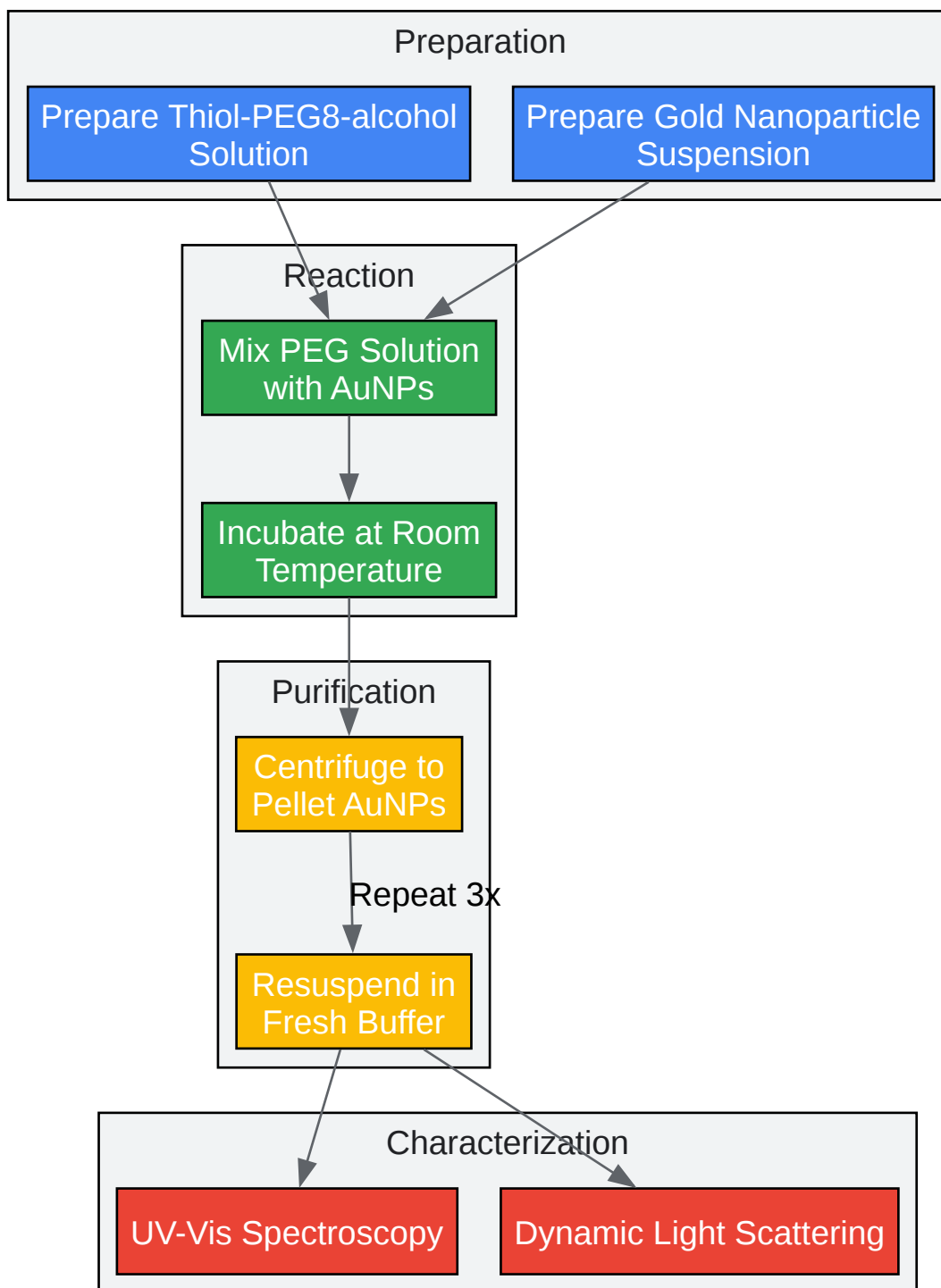
- Preparation of **Thiol-PEG8-alcohol** Solution: Prepare a stock solution of **Thiol-PEG8-alcohol** in DI water. The final concentration will depend on the desired surface density on the AuNPs.

- Incubation: Add the **Thiol-PEG8-alcohol** solution to the AuNP suspension. A typical molar ratio is 1000-5000 moles of **Thiol-PEG8-alcohol** per mole of AuNPs.
- Reaction: Gently mix the solution and allow it to react at room temperature for at least 12 hours to ensure the formation of a stable gold-thiol bond and the displacement of the citrate capping agent.
- Purification:
  - Centrifuge the solution to pellet the functionalized AuNPs. The centrifugation speed and time will depend on the size of the AuNPs.
  - Carefully remove the supernatant, which contains unbound **Thiol-PEG8-alcohol**.
  - Resuspend the AuNP pellet in fresh PBS or DI water.
- Washing: Repeat the centrifugation and resuspension steps at least three times to ensure the complete removal of any non-covalently bound reagents.
- Characterization:
  - Analyze the functionalized AuNPs using UV-Vis spectroscopy to confirm their stability and dispersion. A shift in the surface plasmon resonance peak can indicate successful surface modification.
  - Further characterization techniques such as dynamic light scattering (DLS) can be used to determine the change in hydrodynamic diameter.

## Visualizing the Workflow

The following diagram illustrates the experimental workflow for the functionalization of gold nanoparticles with **Thiol-PEG8-alcohol**.

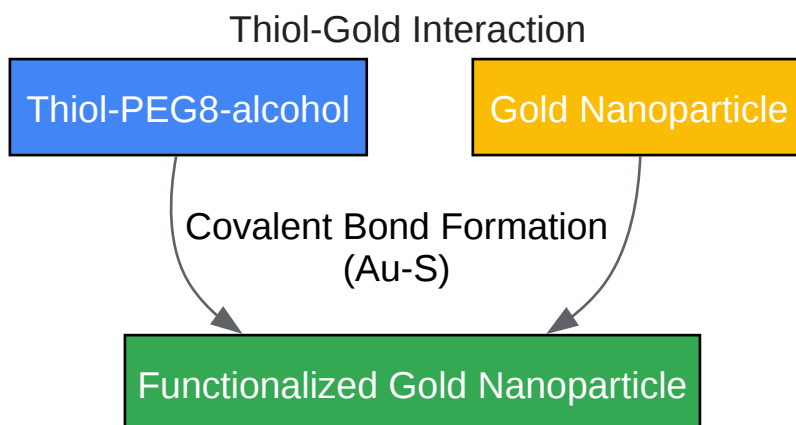
## Workflow for Gold Nanoparticle Functionalization

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## Functionalization of Gold Nanoparticles Workflow

## Signaling Pathways and Logical Relationships

The primary interaction described is the covalent bond formation between the thiol group of **Thiol-PEG8-alcohol** and the surface of a gold nanoparticle. This is a direct molecular interaction rather than a complex signaling pathway. The logical relationship in its application is a straightforward surface modification to alter the properties of the nanoparticle.



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### Thiol-Gold Nanoparticle Conjugation

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## References

- 1. benchchem.com [benchchem.com]
- 2. Surface functionalization of gold nanoparticles using hetero-bifunctional poly(ethylene glycol) spacer for intracellular tracking and delivery - PMC [pmc.ncbi.nlm.nih.gov]
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